

Chirality and Stereoisomers of Linalyl Butyrate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Linalyl butyrate

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Abstract

Linalyl butyrate, a monoterpene ester, is a significant contributor to the aromatic profile of various essential oils and is widely utilized in the flavor and fragrance industries. Its molecular structure contains a single chiral center, giving rise to two stereoisomers: (R)-(-)-**linalyl butyrate** and (S)-(+)-**linalyl butyrate**. While commercially available as a racemic mixture, the individual enantiomers are likely to possess distinct sensory properties, a common characteristic of chiral flavor and fragrance compounds. This technical guide provides a comprehensive overview of the chirality and stereoisomers of **linalyl butyrate**, including its physicochemical properties. Due to a notable gap in publicly available data for the individual enantiomers, this guide also presents inferred properties based on its precursor, linalool, and outlines general yet detailed experimental protocols for the enantioselective synthesis and chiral separation of **linalyl butyrate**, drawing from established methodologies for related chiral esters.

Introduction to Linalyl Butyrate

Linalyl butyrate is the ester formed from linalool, a naturally occurring terpene alcohol, and butyric acid. It is valued for its complex fruity and floral aroma, often described as having notes of pear, bergamot, and lavender.^{[1][2]} The presence of a stereocenter at the C3 position of the linalyl moiety dictates the existence of two enantiomeric forms, (R) and (S), which are mirror images of each other.

Physicochemical Properties of Racemic Linalyl Butyrate

The majority of commercially available **linalyl butyrate** is a racemic mixture, meaning it contains equal amounts of the (R) and (S) enantiomers.[3] The properties of this mixture are well-documented and summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₂₄ O ₂	[4]
Molecular Weight	224.34 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[5]
Odor	Fruity, floral, sweet, with notes of pear, bergamot, and lavender.	[1][2]
Boiling Point	80-82 °C at 0.2 mmHg	[5]
Density	0.892 g/mL at 25 °C	[5]
Refractive Index	1.451 - 1.456 at 20 °C	[5]
Solubility	Soluble in ethanol and oils; insoluble in water.	[6]
CAS Number	78-36-4	[4]

Chirality and Stereoisomers

The chirality of **linalyl butyrate** originates from the tertiary alcohol carbon of the linalool precursor. This asymmetric center results in two non-superimposable mirror-image isomers, the (R) and (S) enantiomers.



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Figure 1: Enantiomers of Linalyl Butyrate

Inferred Sensory Properties of (R)- and (S)-Linalyl Butyrate

Direct sensory data for the individual enantiomers of **linalyl butyrate** is not readily available in scientific literature. However, the sensory properties of the precursor alcohol, linalool, have been studied. (R)-(-)-linalool is often described as having a more woody, lavender-like aroma, while (S)-(+)-linalool is perceived as being sweeter and more petitgrain-like.^{[6][7]} It is highly probable that these olfactory differences are carried over to the corresponding butyrate esters.

Enantiomer	Inferred Sensory Profile (based on Linalool)
(R)-(-)-Linalyl Butyrate	Likely to be more woody and floral, with pronounced lavender notes.
(S)-(+)-Linalyl Butyrate	Expected to be sweeter, fruitier, with citrus (petitgrain-like) undertones.

Experimental Protocols for Enantioselective Synthesis and Resolution

The preparation of enantiomerically enriched or pure **linalyl butyrate** can be approached through two main strategies: enantioselective synthesis or resolution of the racemic mixture.

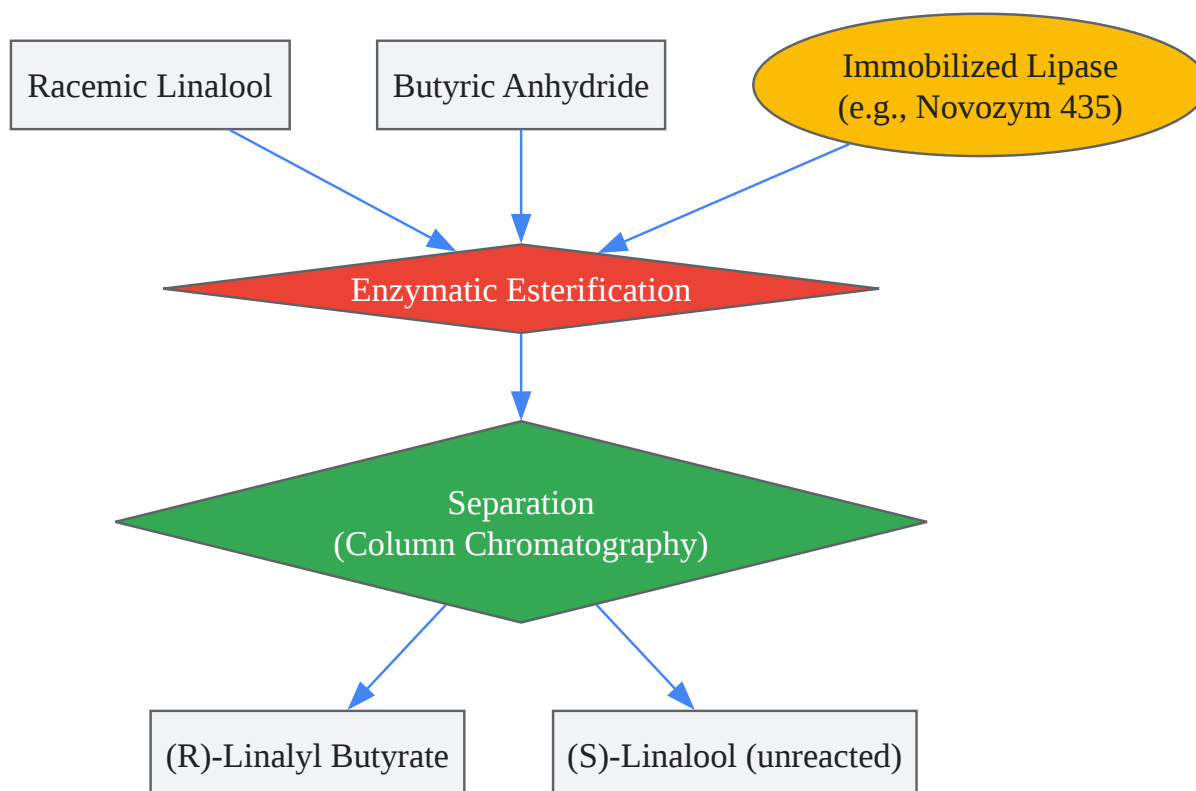
Enantioselective Synthesis via Enzymatic Esterification

Lipases are commonly employed for the enantioselective esterification of chiral alcohols. This method relies on the enzyme's ability to preferentially acylate one enantiomer of a racemic alcohol, leaving the other enantiomer unreacted.

Hypothetical Protocol for Lipase-Catalyzed Enantioselective Esterification of Linalool:

- Materials:

- Racemic linalool
 - Butyric anhydride or vinyl butyrate (acyl donor)
 - Immobilized lipase (e.g., Novozym 435 - Candida antarctica lipase B)[8]
 - Anhydrous organic solvent (e.g., hexane or toluene)
 - Molecular sieves (for anhydrous conditions)
- Procedure: a. To a solution of racemic linalool (1 equivalent) in anhydrous hexane, add butyric anhydride (1.5 equivalents). b. Add immobilized lipase (e.g., 10% w/w of linalool). c. The reaction mixture is agitated at a controlled temperature (e.g., 40-60°C) and monitored by chiral gas chromatography (GC) or high-performance liquid chromatography (HPLC). d. Upon reaching approximately 50% conversion, the reaction is stopped by filtering off the enzyme. e. The filtrate contains one enantiomer of **linalyl butyrate** and the unreacted enantiomer of linalool. f. The products are separated by column chromatography.



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